

Amaronol A: An Obscure Phytochemical with No Characterized Role in Cell Signaling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Amaronol A*

Cat. No.: *B019530*

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Despite a request for an in-depth technical guide, a comprehensive review of publicly available scientific literature reveals a significant lack of data regarding **Amaronol A** and its potential role in any cell signaling pathway. The compound, first isolated in 1999, has not been the subject of subsequent published research to determine its mechanism of action, biological targets, or effects on cellular processes. Therefore, the creation of a technical whitepaper with quantitative data, experimental protocols, and signaling pathway diagrams is not possible.

Amaronol A is a natural product, specifically an auronol, that was isolated from the bark of the golden larch tree, *Pseudolarix amabilis*.^[1] The initial and sole scientific report on this compound, published in the *Journal of Natural Products* in 1999, details the isolation and structural elucidation of **Amaronol A** and a related compound, Amaronol B.

The 1999 study conducted antimicrobial testing on eight compounds isolated from the tree bark, including **Amaronol A**. The results indicated that other compounds, such as pseudolaric acid B, showed activity against *Candida albicans*, while myricetin was marginally active against *Trichophyton mentagrophytes*.^[1] The paper does not report any biological activity for **Amaronol A**, suggesting it was inactive in the antimicrobial assays performed.

Searches for subsequent studies on the biological effects of **Amaronol A**, its mechanism of action, or its interaction with any cellular signaling pathways have yielded no results. Chemical suppliers list the compound for research purposes, citing the original 1999 paper, but provide no additional data on its biological function.^[2]

Without primary research data, any discussion of **Amaronol A**'s role in cell signaling would be purely speculative. The core requirements of the request—quantitative data tables, detailed experimental protocols, and signaling pathway diagrams—cannot be fulfilled as the foundational scientific knowledge is absent from the public domain.

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References

- 1. Two auronols from *Pseudolarix amabilis* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Amaronol A: An Obscure Phytochemical with No Characterized Role in Cell Signaling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019530#amaronol-a-and-its-role-in-cell-signaling-pathways]

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